

what is trans-3-(3-Pyridyl)acrylic acid

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Chemical Profile and Key Applications

The table below summarizes the core identity and primary uses of this compound:

Property	Description
CAS Number	19337-97-4 [1] [2] [3]
Molecular Formula	C ₈ H ₇ NO ₂ [2] [3]
Molecular Weight	149.15 g/mol [2] [3]
Chemical Structure	(E)-3-pyridin-3-ylprop-2-enoic acid (a carboxylic acid with a trans-configured vinyl group attached to a pyridine ring at the 3-position) [2]
Physical Form	Solid, white to off-white powder [3] [4]
Melting Point	232-235 °C (decomposes) [1] [3]

| **Primary Applications** | • Building block for **heterometallic coordination polymers** with luminescence properties [1] [5] • Key cap structure in the anticancer drug **Chidamide** [6] • Synthetic intermediate for

gelatinase B inhibitors and antibacterial agents [2] • Shows antiviral activity against tobacco mosaic virus (TMV) [4] |

Synthetic Methodologies

The compound can be synthesized through several routes, each with distinct advantages and limitations:

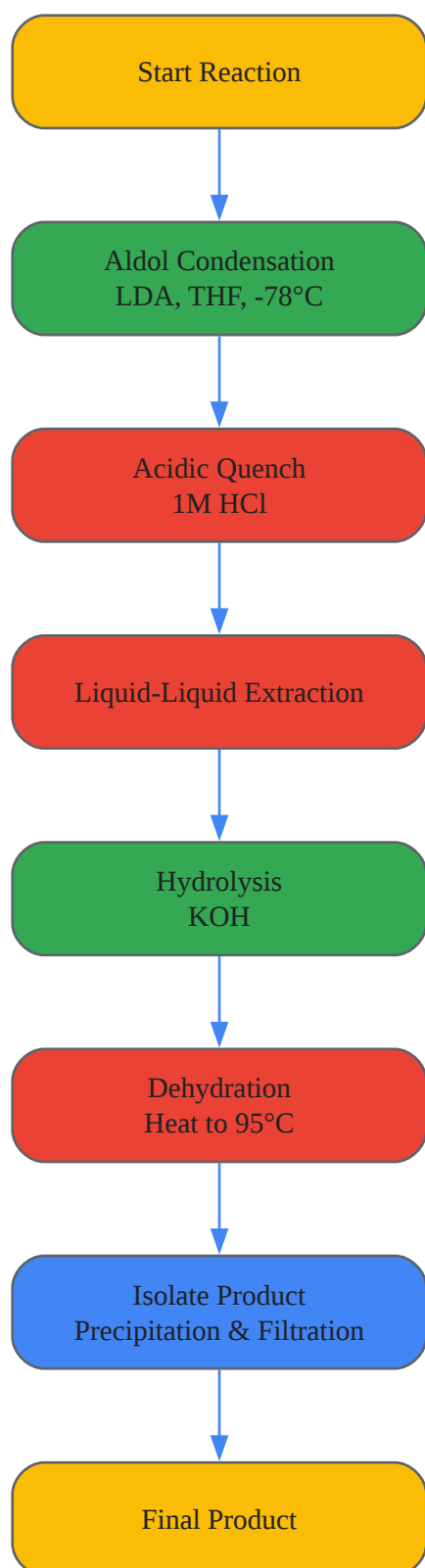
Method	Key Features	Reported Yield
Knoevenagel Condensation [6]	• Traditional method using 3-pyridinecarboxaldehyde and malonic acid. • Relies on hazardous pyridine solvent. • Practical limitations in decarboxylation step.	Information absent
Horner-Wadsworth-Emmons (HWE) [6]	• Uses 3-pyridinecarboxaldehyde and diethoxyphosphoryl acetic acid ethyl ester. • Requires strong base (NaH), raising safety concerns. • Involves chromatographic purification, reducing efficiency.	Information absent
One-Pot, Continuous Flow (Novel) [6]	• Streamlined process: aldol condensation, hydrolysis, dehydration without intermediate purification. • Avoids hazardous solvents and chromatography. • Improved process robustness and sustainability.	84% overall yield

Detailed One-Pot Experimental Protocol

The novel, chromatography-free synthesis involves a one-pot, three-step sequence [6]:

- **Aldol Condensation:** A 0.5 mol/L solution of *tert*-butyl acetate (TBA) in tetrahydrofuran (THF) is added dropwise to a solution of lithium diisopropylamide (LDA) in THF at -78°C. An equimolar THF solution of 3-pyridinecarboxaldehyde is then added dropwise, forming the β -hydroxy ester intermediate.
- **Hydrolysis:** The reaction mixture is quenched with a 1M hydrochloric acid (HCl) solution. The β -hydroxy ester is extracted into an organic solvent (e.g., ethyl acetate), and then hydrolyzed to the corresponding β -hydroxy acid using potassium hydroxide (KOH).
- **Dehydration and Isolation:** The β -hydroxy acid is dehydrated by heating the aqueous phase to 95°C, affording the final product. The pure **trans-3-(3-Pyridyl)acrylic acid** precipitates directly from the reaction mixture upon cooling and is isolated by filtration without need for recrystallization.

This workflow can be visualized as follows:



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Safety and Handling

For safe laboratory handling, note the following safety information:

Aspect	Specification
Hazard Statements [2]	H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation)

| **Precautionary Measures** [1] [2] | • Use **PPE**: N95 dust mask, eyeshields, and gloves. • Avoid formation of dust and aerosols. • Use adequate ventilation. | | **Incompatibilities** [2] | Incompatible with strong oxidizing agents, acids, and bases. | | **Storage** [2] [3] | Store at ambient temperatures, in an inert atmosphere. |

Biological Activity and Pharmaceutical Relevance

The compound's biological activity stems from its role as a key structural motif in drug discovery:

- **Anticancer Drug Cap Motif**: It serves as the essential "cap region" in **Chidamide**, a histone deacetylase (HDAC) inhibitor approved in China for treating relapsed or refractory peripheral T-cell lymphoma [6].
- **Enzyme Inhibitor Synthesis**: It is used to prepare **aminomethyl benzimidazoles**, which act as inhibitors of gelatinase B, and **aminopyridines** that function as antibacterial enoyl acyl carrier protein reductase inhibitors [2].
- **Direct Antiviral Activity**: The compound itself shows **antiviral activity** against the tobacco mosaic virus (TMV) [4].

Commercial Availability

The compound is readily available from major chemical suppliers in various quantities, though availability should be confirmed directly with the vendor [7].

Supplier	Purity	Package Sizes
Sigma-Aldrich [1] [3]	99%	5 g, 25 g, 250 g
Thermo Fisher [2]	99%	5 g

- **Pricing Note:** List prices can vary; 5g is listed at **\$47.88** and 25g at **\$239** [3].

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